

An In-depth Technical Guide to 3-methoxybut-1-ene

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: 3-Methoxybut-1-ene

Cat. No.: B3048541

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical compound **3-methoxybut-1-ene**, including its structure, IUPAC nomenclature, physicochemical properties, and a key synthesis protocol. This information is intended to support research and development activities in the chemical and pharmaceutical sciences.

Chemical Structure and IUPAC Name

3-methoxybut-1-ene is an unsaturated ether. Its structure consists of a four-carbon butene backbone with a double bond at the first carbon position (between C1 and C2). A methoxy group ($-\text{OCH}_3$) is attached to the third carbon atom.

The IUPAC name for this compound is **3-methoxybut-1-ene**. This name is derived following the systematic rules of chemical nomenclature, which prioritize the principal functional group and the longest carbon chain. Synonyms for this compound include 1-Butene, 3-methoxy- and 2-Methoxy-3-butene[1].

Below is a diagram illustrating the logical process for determining the IUPAC name of the molecule.

A logical diagram illustrating the IUPAC naming of **3-methoxybut-1-ene**.

Physicochemical Properties

A summary of the key physicochemical properties of **3-methoxybut-1-ene** is presented in the table below. This data is essential for designing experimental conditions and for computational modeling.

Property	Value
Molecular Formula	C ₅ H ₁₀ O[1]
Molecular Weight	86.13 g/mol [1]
CAS Number	17351-24-5
Density	0.762 g/cm ³ [1]
Boiling Point	56.3 °C at 760 mmHg[1]
Vapor Pressure	241 mmHg at 25 °C[1]
Index of Refraction	1.388[1]

Synthesis Protocol

A known method for the synthesis of **3-methoxybut-1-ene** is through the catalytic hydroalkoxylation of 1,3-butadiene with methanol.[2] This reaction is facilitated by a rhodium-based catalyst.[2]

Experimental Workflow for the Synthesis of **3-methoxybut-1-ene**

A workflow diagram for the synthesis of **3-methoxybut-1-ene**.

Reactivity and Potential Applications

As an enol ether, **3-methoxybut-1-ene** is expected to be a versatile intermediate in organic synthesis. The electron-rich double bond makes it susceptible to electrophilic attack and allows it to participate in various cycloaddition reactions, such as the Diels-Alder reaction.[2]

While specific applications of **3-methoxybut-1-ene** in drug development are not extensively documented in readily available literature, its structural motifs are present in more complex molecules used in the synthesis of pharmaceuticals and natural products.[2] Its potential as a building block for creating stereocenters and for carbon-carbon bond formation makes it a

compound of interest for synthetic chemists in the pharmaceutical industry. Further research into the reactivity and applications of **3-methoxybut-1-ene** could unveil novel synthetic pathways for the development of new chemical entities.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-methoxybut-1-ene | CAS#:17351-24-5 | Chemsrce [chemsrc.com]
- 2. 3-Methoxybut-1-ene | 17351-24-5 | Benchchem [benchchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 3-methoxybut-1-ene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3048541#3-methoxybut-1-ene-structure-and-iupac-name]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com